

Unraveling "Lzfpn-90": A Case of Mistaken Identity in Chemical Nomenclature

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Compound of Interest

Compound Name: Lzfpn-90

Cat. No.: B15614791

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A comprehensive search for the chemical entity "**Lzfpn-90**" has yielded no specific molecule with this designation within publicly available scientific databases and literature. The query appears to be a potential misnomer or an internal code that has not been disclosed in the public domain. The search results predominantly point towards a well-characterized material known as ZIF-90, a type of metal-organic framework (MOF) with a distinct structure and set of properties.

This technical guide will, therefore, focus on the available information for ZIF-90, as it is the most relevant and scientifically documented subject related to the initial query. It is crucial for researchers, scientists, and drug development professionals to be aware of the precise nomenclature of chemical compounds to ensure accurate data retrieval and communication.

ZIF-90: A Versatile Nanoporous Material

ZIF-90, or Zeolitic Imidazolate Framework-90, is a porous crystalline material composed of zinc ions coordinated with imidazole-2-carboxaldehyde linkers. This structure results in a framework with a high surface area and tunable pore size, making it a promising candidate for various biomedical applications, including drug delivery and bioimaging.

Synthesis and Properties of ZIF-90

The synthesis of ZIF-90 nanoparticles has been a subject of extensive research, with various methods developed to control particle size and morphology. These methods often involve the reaction of a zinc salt with the imidazole-2-carboxaldehyde linker in a suitable solvent.

Table 1: Comparison of ZIF-90 Synthesis Methods

Synthesis Method	Solvent(s)	Temperature (°C)	Reaction Time	Resulting Particle Size	Reference
Conventional Solvothermal	N,N-dimethylformamide (DMF)	Ambient	-	-	[1] [2]
Conventional Solvothermal	Acetone-water	60	90 min	Nanoparticles	[2] [3]
Microwave-Assisted	Acetone-water	80	5 min	Nanoparticles	[2] [3]
Green Synthesis	Cyrene™, γ-valerolactone (GVL)	Room Temperature	-	30 - 60 nm	[1]
Water-Based Synthesis	Water with polyvinylpyrrolidone (PVP)	-	-	Micron-sized particles	[3]

The use of greener solvents like Cyrene™ and γ-valerolactone (GVL) has been explored to replace the more toxic N,N-dimethylformamide (DMF), a common solvent in ZIF synthesis.[\[1\]](#) Microwave-assisted synthesis has been shown to significantly reduce reaction times compared to conventional solvothermal methods.[\[2\]](#)[\[3\]](#)

Experimental Protocols

Standard Synthesis of ZIF-90 Nanoparticles:

A typical synthesis involves the preparation of two separate solutions. One solution contains the zinc salt (e.g., zinc nitrate hexahydrate) dissolved in a solvent like DMF or a greener alternative. The second solution contains the imidazole-2-carboxaldehyde linker dissolved in the same or a compatible solvent. The two solutions are then mixed under controlled temperature and stirring conditions, leading to the rapid formation of ZIF-90 nanoparticles. The resulting particles are collected by centrifugation, washed, and dried.[\[4\]](#)[\[5\]](#)

Characterization Techniques:

The structural and physical properties of the synthesized ZIF-90 are commonly characterized using the following techniques:

- Powder X-ray Diffraction (PXRD): To confirm the crystalline structure of the material.[1][3]
- Scanning Electron Microscopy (SEM): To visualize the morphology and size of the nanoparticles.[3]
- Thermogravimetric Analysis (TGA): To assess the thermal stability of the framework.[2]
- Nitrogen and Water Sorption: To determine the surface area and porosity of the material.[2][3]

Potential Applications in Drug Delivery

The porous nature of ZIF-90 allows for the encapsulation of therapeutic molecules. Studies have demonstrated the loading of drugs like the anticancer agent berberine into the ZIF-90 framework.[5] The biocompatibility of ZIF-90 has been evaluated in various cell lines, showing high cell viability, which is a critical factor for in vivo applications.[4] Furthermore, ZIF-90 nanoparticles have shown stability in simulated body and lysosomal fluids, suggesting their potential for controlled drug release.[4]

Experimental Workflow for Drug Loading in ZIF-90:

Caption: Workflow for drug loading into ZIF-90 nanoparticles.

Conclusion

While the initial query for "**Lzfpn-90**" did not lead to a specific chemical entity, the investigation pivoted to the closely related and well-documented material, ZIF-90. This metal-organic framework demonstrates significant potential in the field of drug delivery and biomedical research due to its tunable synthesis, porous nature, and biocompatibility. Researchers are encouraged to use precise chemical nomenclature to facilitate effective scientific communication and information retrieval. Further research into novel compounds should be

accompanied by clear and public documentation of their structure and properties to advance the collective scientific knowledge.

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